

Technical Guide: 2,3-Diethyl-5-methylpyrazine-13C2 for Advanced Analytical Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Diethyl-5-methylpyrazine-13C2

Cat. No.: B12375662

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Core Topic: This guide provides an in-depth overview of **2,3-Diethyl-5-methylpyrazine-13C2**, focusing on its application as an internal standard for quantitative analysis. Given the specificity of this isotopically labeled compound, much of the foundational data is referenced from its unlabeled counterpart, 2,3-Diethyl-5-methylpyrazine.

Compound Identification and Properties

Isotopically labeled compounds like **2,3-Diethyl-5-methylpyrazine-13C2** are primarily used for quantitative analysis in Stable Isotope Dilution Assays (SIDA). While a specific CAS Registry Number for the 13C2 variant is not broadly indexed in public databases, the parent compound is well-characterized.

The CAS number for the unlabeled 2,3-Diethyl-5-methylpyrazine is 18138-04-0.^{[1][2][3]} This compound is a significant aroma constituent found in roasted, nutty, and baked goods, including coffee, peanuts, and bread.^{[1][2][4]}

Data Summary: Physicochemical Properties

The following table summarizes key quantitative data for the parent compound, 2,3-Diethyl-5-methylpyrazine. The 13C2 isotopologue will have a marginally higher molecular weight.

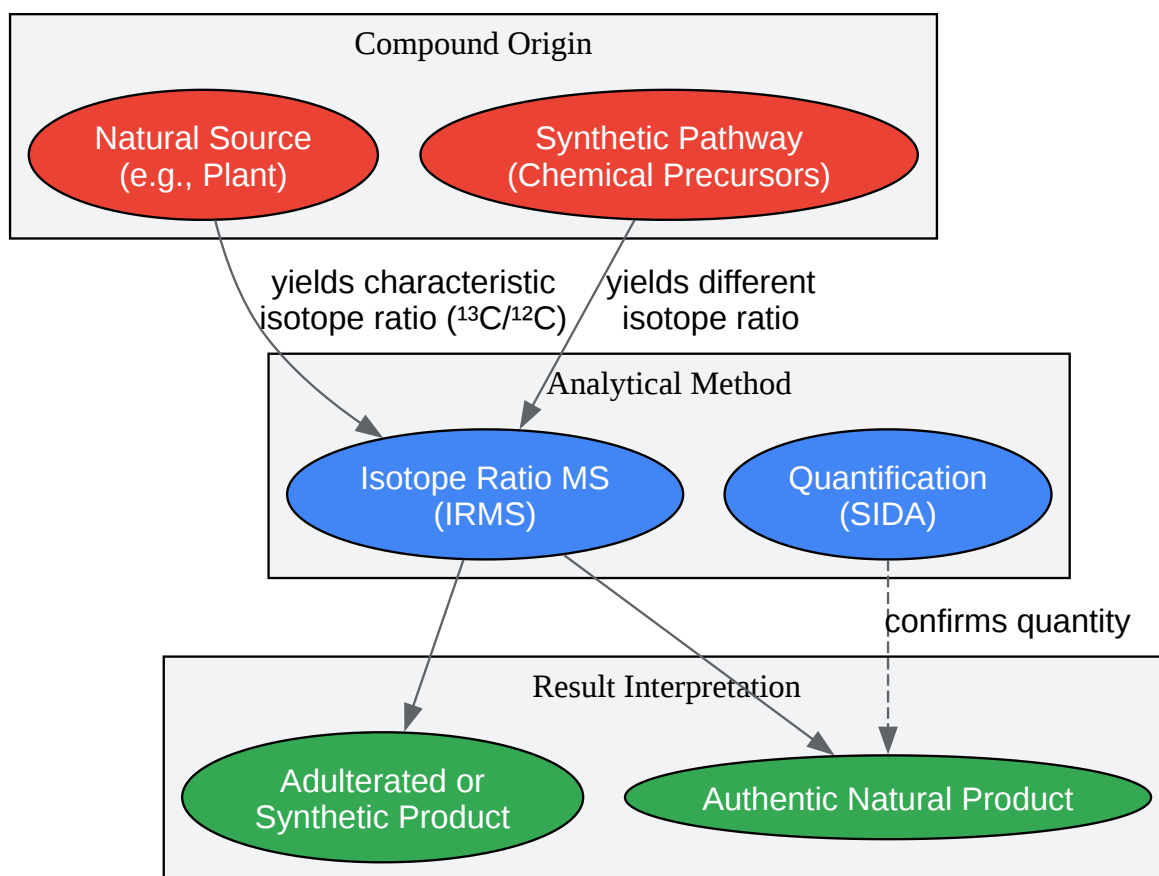
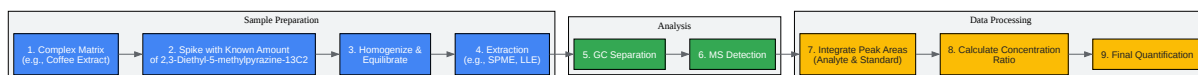
Property	Value	Source
CAS Number	18138-04-0	[1][2][3]
Molecular Formula	C ₉ H ₁₄ N ₂	[2][3]
Molecular Weight	150.22 g/mol	[2][3]
Boiling Point	198.1 ± 35.0 °C at 760 mmHg	[5]
Density	0.949 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.498	
Primary Mass Spec Fragments (m/z)	135, 150, 121, 107, 79, 53, 42, 39	[6]

Core Application: Stable Isotope Dilution Assay (SIDA)

The primary application for **2,3-Diethyl-5-methylpyrazine-13C2** is as an internal standard in Stable Isotope Dilution Assays (SIDA), coupled with Gas Chromatography-Mass Spectrometry (GC-MS). SIDA is a highly accurate quantification method because the labeled standard behaves almost identically to the unlabeled analyte during sample extraction, cleanup, and analysis, correcting for matrix effects and sample loss.[7][8][9]

Logical Workflow for SIDA

The diagram below illustrates the typical workflow for quantifying an analyte in a complex matrix using a ¹³C-labeled internal standard.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. hazelnut pyrazine, 18138-04-0 [thegoodscentcompany.com]
- 2. scbt.com [scbt.com]
- 3. Pyrazine, 2,3-diethyl-5-methyl- [webbook.nist.gov]
- 4. nacchemical.com [nacchemical.com]
- 5. innospk.com [innospk.com]
- 6. Pyrazine, 2,3-diethyl-5-methyl- [webbook.nist.gov]
- 7. imreblank.ch [imreblank.ch]
- 8. researchgate.net [researchgate.net]
- 9. brewingscience.de [brewingscience.de]
- To cite this document: BenchChem. [Technical Guide: 2,3-Diethyl-5-methylpyrazine-13C2 for Advanced Analytical Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12375662#cas-number-for-2-3-diethyl-5-methylpyrazine-13c2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com